

# Proper Disposal Procedures for 2-(2,2-Dimethylmorpholino)ethanol

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## Compound of Interest

Compound Name: 2-(2,2-Dimethylmorpholino)ethanol

CAS No.: 83497-79-4

Cat. No.: B3387504

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## Part 1: Executive Summary & Core Directive

Treat **2-(2,2-Dimethylmorpholino)ethanol** as a Hazardous Organic Base.

This compound is a tertiary amine with a morpholine ring structure.<sup>[1]</sup> Like most morpholine derivatives, it exhibits basicity and potential corrosivity.<sup>[1]</sup> Do not dispose of this chemical down the drain. It must be collected as hazardous chemical waste and disposed of via high-temperature incineration at a licensed facility.<sup>[1]</sup>

Immediate Action Checklist:

- Segregate: Keep separate from acids and strong oxidizers to prevent exothermic reactions.<sup>[1]</sup>
- Label: Mark waste containers clearly as "Hazardous Waste - Organic Base" or "Corrosive - Basic."<sup>[1]</sup>
- Contain: Use chemically resistant containers (HDPE or glass) with vented caps if available.

## Part 2: Chemical Profile & Hazard Identification[1][2][3][4]

Understanding the chemical nature of the substance is the foundation of a self-validating safety protocol.[1]

Property	Description	Implications for Disposal
Chemical Name	2-(2,2-Dimethylmorpholin-4-yl)ethanol	Official shipping/manifest name.
CAS Number	83497-79-4 (Isomer Specific)	Use for waste profiling.[1]
Functional Groups	Tertiary Amine, Primary Alcohol	Basic pH (approx. 10-11).[1] Reacts violently with acids.[1]
Physical State	Liquid (Colorless to pale yellow)	Requires liquid-tight containment.[1]
Hazard Class	Corrosive (Category 1), Irritant	Requires full PPE (gloves, goggles) during handling.[1]
Flash Point	>90°C (Predicted)	Combustible but not highly flammable.



*Expert Insight: The "2,2-dimethyl" substitution on the morpholine ring increases lipophilicity compared to unsubstituted morpholine, potentially increasing skin absorption rates.[1] Treat all contact as a significant exposure event.[1]*

## Part 3: Pre-Disposal Handling & Segregation[1] Waste Segregation (The "Golden Rule")

NEVER mix this compound with:

- Acids: Mixing with mineral acids (HCl, H<sub>2</sub>SO<sub>4</sub>) will generate significant heat (exothermic neutralization) and may cause the waste container to pressurize or rupture.
- Oxidizers: Contact with strong oxidizers (Peroxides, Nitric Acid) can lead to fire or explosion. [1]
- Halogenated Solvents: While not immediately explosive, mixing amines with halogenated compounds (like Dichloromethane) can form unstable quaternary ammonium salts over time. [1] Best practice is to keep them separate.

## Container Selection

- Material: High-Density Polyethylene (HDPE) or Borosilicate Glass.[1]
- Integrity: Ensure the cap has a chemically resistant liner (e.g., PTFE).[1]
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion. [1]

## Part 4: Disposal Procedures

### Scenario A: Small-Scale Laboratory Waste (< 500 mL)

Use this protocol for residual amounts in glassware or expired reagent bottles.[1]

- Preparation: Don PPE (Nitrile gloves, safety goggles, lab coat).[1][2][3] Work in a fume hood.
- Collection: Pour the liquid into a dedicated waste container labeled "Non-Halogenated Organic Bases." [1]
- Rinsing: Triple-rinse the empty original container with a small amount of ethanol or acetone. [1] Add the rinsate to the same waste container.
- Decontamination: Deface the label of the empty original bottle and dispose of it as glass waste (if clean) or solid hazardous waste (if residue remains).

### Scenario B: Large-Scale / Process Waste (> 1 L)

Use this protocol for pilot plant waste or bulk disposal.[1]

- Profiling: Complete a waste profile sheet for your waste contractor.<sup>[1]</sup> List the primary constituent as "Morpholine Derivative" or "Organic Alkali Liquid."
- Packaging: Use UN-rated drums (e.g., UN 1H1 for plastic drums).
- pH Adjustment: Do NOT neutralize in the drum. Neutralization generates heat and increases risk.<sup>[1]</sup> Ship as alkaline waste.<sup>[1]</sup>
- Manifesting: Ensure the waste code reflects corrosivity (e.g., D002 in the US) if the pH is > 12.5, or toxicity characteristics.<sup>[1]</sup>

## Disposal Decision Tree

The following logic flow ensures you select the correct disposal path based on the mixture composition.

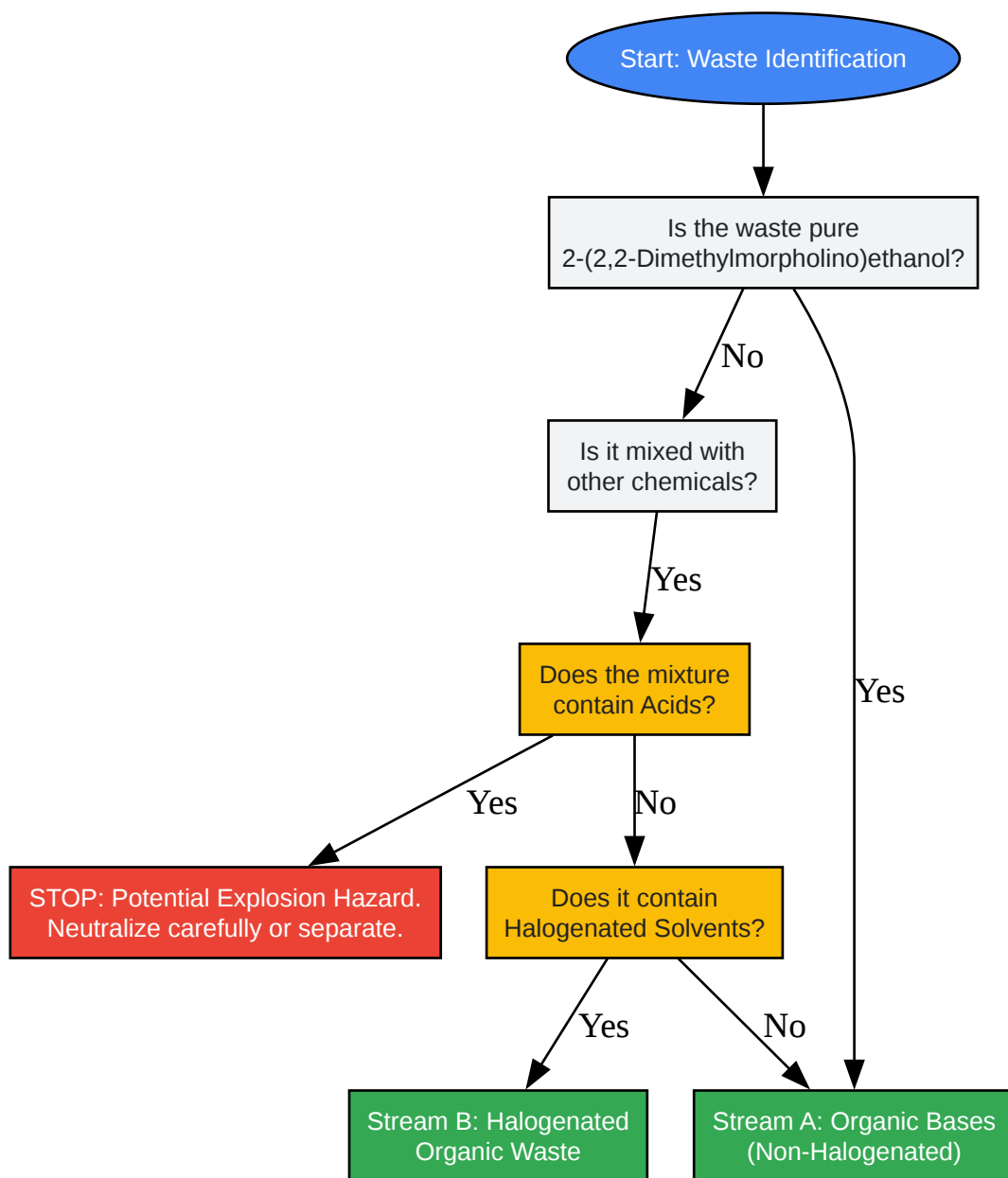


Figure 1: Logic flow for categorizing morpholine-ethanol waste streams.

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## Part 5: Emergency Spill Response

Spill Response Protocol (Drill this with your team):

- Evacuate & Ventilate: If the spill is >100 mL or outside a hood, evacuate the immediate area. [\[1\]](#)

- PPE Up: Wear a respirator (Organic Vapor cartridge) if vapors are strong.[1]
- Contain: Use chemically inert absorbent (Vermiculite, Dry Sand, or Commercial "Basic" Spill Pads).[1]
  - Warning: Do not use paper towels for large spills; they increase surface area for evaporation.[1]
- Neutralize (Optional for trained personnel): You may sprinkle Citric Acid powder on the spill to neutralize the base before cleanup, but be prepared for fizzing/heat.[1]
- Disposal: Scoop absorbed material into a wide-mouth jar. Label as "Spill Debris: Corrosive/Basic." [1]

## Part 6: Regulatory Coding (US RCRA Example)

When filling out waste manifests, use the following codes as a baseline (verify with local regulations):

Parameter	Code	Reason
Characteristic	D002	Corrosivity (if pH $\geq$ 12.5 or corrodes steel).[1]
Characteristic	D001	Ignitability (Only if mixed with flammable solvents).
DOT Shipping	UN 2735	Amines, liquid, corrosive, n.o.s. (or Polyamines).[1]
Packing Group	III	Minor danger (typically).

## References

- PubChem. (n.d.).[1][4][5] 2-(2,6-Dimethylmorpholin-4-yl)ethanol Compound Summary. National Library of Medicine.[1][5] Retrieved March 6, 2026, from [Link](Note: Cited for structural analog properties due to isomeric similarity).[1]

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- [1. pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]
- [2. prochemonline.com](http://prochemonline.com) [[prochemonline.com](http://prochemonline.com)]
- [3. pdf.benchchem.com](http://pdf.benchchem.com) [[pdf.benchchem.com](http://pdf.benchchem.com)]
- [4. 2- 2-\(Dimethylamino\)ethoxy ethanol 98 1704-62-7](http://sigmaaldrich.com) [[sigmaaldrich.com](http://sigmaaldrich.com)]
- [5. 2-\(2,6-Dimethyl-4-morpholinyl\)ethanol | C8H17NO2 | CID 340704 - PubChem](http://pubchem.ncbi.nlm.nih.gov) [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
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